

Technical Comparison Guide: Mass Spectrometry Profiling of 3-Aminotetrahydrofuran

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Compound of Interest

Compound Name: 3-Aminotetrahydrofuran
CAS No.: 104530-79-2; 111769-26-7;
204512-94-7; 88675-24-5
Cat. No.: B2760935

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Executive Summary

3-Aminotetrahydrofuran (3-ATHF) is a critical chiral building block in the synthesis of antiretrovirals and kinase inhibitors. In analytical workflows, it presents a specific challenge: it is isobaric (MW 87) with the common solvent/reagent Morpholine and structurally homologous to Tetrahydrofurfurylamine.

This guide provides a definitive mass spectrometry (MS) profile for 3-ATHF, distinguishing it from these alternatives through fragmentation mechanics. By leveraging the specific

-cleavage pathways of the primary amine versus the cyclic secondary amine, researchers can unambiguously identify 3-ATHF in complex matrices.

Structural & Physicochemical Context

Before analyzing fragmentation, we must establish the structural baselines that dictate ionization behavior.

Feature	3-Aminotetrahydrofuran	Morpholine (Isobaric Alternative)	Tetrahydrofurfurylamine (Homolog)
Structure	5-membered ether ring, primary amine at C3	6-membered ring, 1-O, 4-N (secondary amine)	5-membered ether ring, exocyclic primary amine
Formula			
MW	87.12	87.12	101.15
Amine Type	Primary ()	Secondary (Cyclic)	Primary ()
Key Risk	False identification as Morpholine due to identical MW.	Contaminant in synthesis; indistinguishable by low-res MS alone.	Confused due to similar nomenclature.

Experimental Protocol: Self-Validating Identification

To ensure reproducibility, the following protocol utilizes Electron Ionization (EI) at 70 eV, the standard for structural elucidation.

Methodology: GC-MS/EI

- Inlet Temperature: 250°C (Ensure rapid volatilization without thermal degradation).
- Ion Source: 230°C, 70 eV electron energy.
- Column: Rtx-5Amine or equivalent base-deactivated column (Essential to prevent peak tailing of free amines).
- Validation Step: If a peak at m/z 87 is observed, check the m/z 30 vs. m/z 57 ratio.
 - High m/z 30 / Low m/z 57

Indicates Primary Amine (3-ATHF).

- High m/z 57 / Low m/z 30

Indicates Morpholine.

Fragmentation Mechanics & Analysis

3-Aminotetrahydrofuran (3-ATHF) Fragmentation

The fragmentation of 3-ATHF is driven by the Nitrogen Rule (odd MW = odd molecular ion) and Stevenson's Rule (charge retention on the fragment with lower ionization energy, typically the nitrogen-containing fragment).

Primary Mechanism:

-Cleavage The radical cation formed at the nitrogen atom triggers cleavage of the C-C bond adjacent to the amine.

- Ionization:

(m/z 87).

- -Cleavage (Path A): Cleavage of the C3-C4 bond.

- This generates a resonance-stabilized iminium ion.

- Result: Formation of characteristic low-mass amine fragments, specifically m/z 30 ().

- Ring Opening: The strain of the 5-membered ring coupled with the amine radical often leads to ring opening and loss of neutral fragments like ethylene (

, 28 Da) or formaldehyde (

, 30 Da).

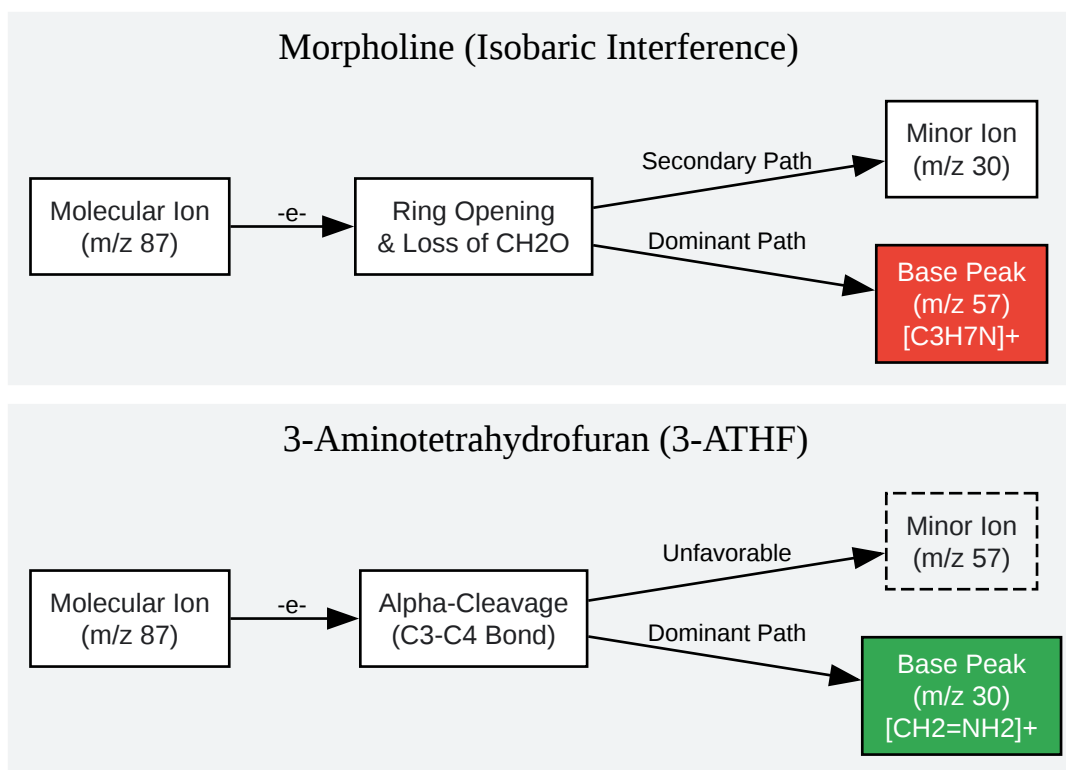
The Isobaric Differentiator: Morpholine

Morpholine (also MW 87) fragments differently because the nitrogen is part of the ring (secondary amine).

- Dominant Pathway: Ring opening followed by loss of (formaldehyde).
- Base Peak: m/z 57 ().
- Contrast: 3-ATHF does not readily form a stable m/z 57 ion because it lacks the specific cyclic symmetry to lose while retaining a stable cyclic iminium core.

Visualizing the Pathway

The following diagram illustrates the mechanistic divergence between 3-ATHF and Morpholine.



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Figure 1: Mechanistic divergence in fragmentation. 3-ATHF favors formation of m/z 30 via primary alpha-cleavage, while Morpholine favors m/z 57 via ring contraction.

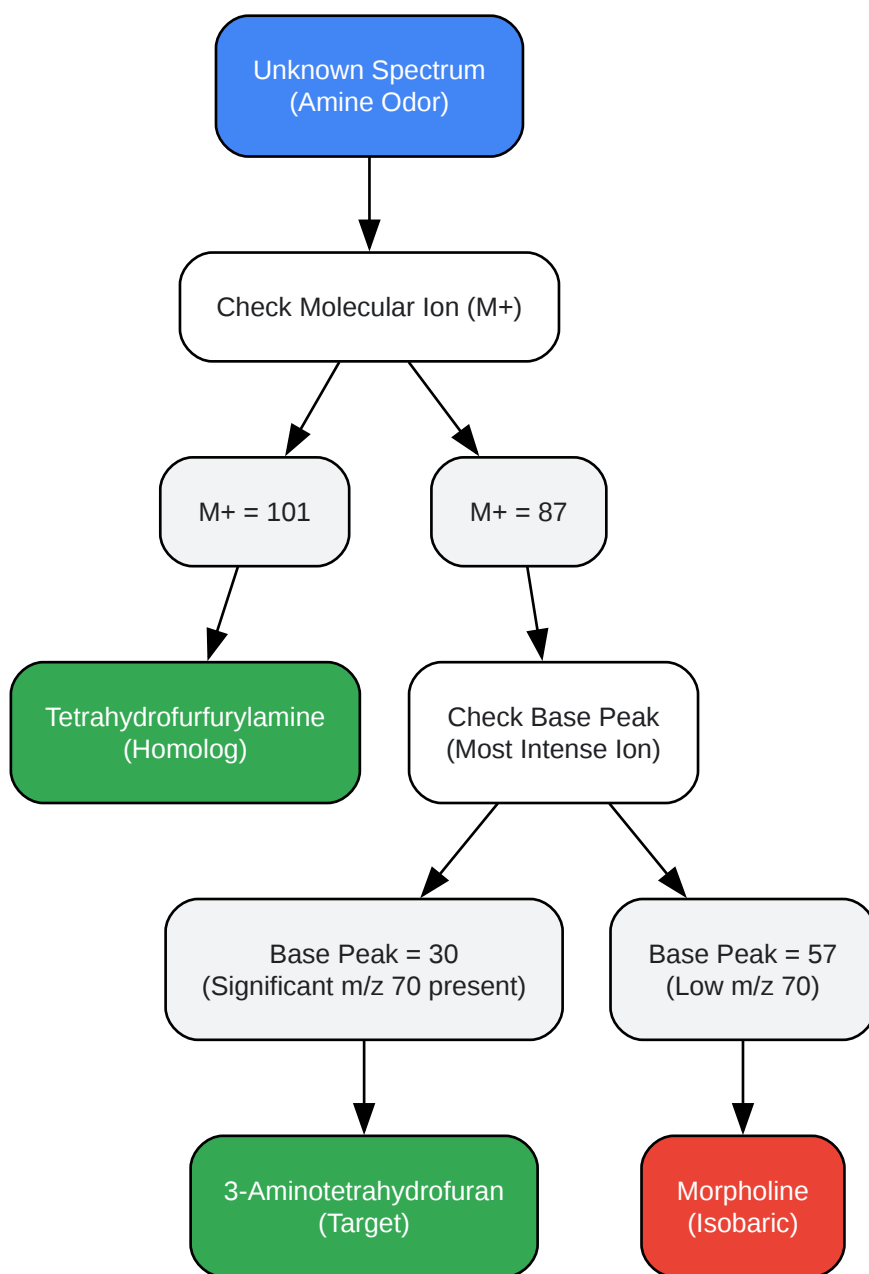
Comparative Data Summary

The table below summarizes the diagnostic ions required to confirm identity.

Ion (m/z)	3-Aminotetrahydrofuran (Target)	Morpholine (Alternative)	Interpretation
87	Present (M+)	Present (M+)	Molecular Ion. Cannot distinguish.
57	Low Intensity (<20%)	High Intensity (100%)	Diagnostic: High 57 indicates Morpholine (Loss of).
30	High Intensity (Base Peak)	Moderate/Low	Diagnostic: Primary amine signature ().
70	Present (M - 17)	Absent/Low	Loss of . Characteristic of primary amines.
101	Absent	Absent	Distinguishes Tetrahydrofurfurylamine.

Decision Tree for Identification

Use this logic flow to interpret your MS data.



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Figure 2: Analytical decision tree for differentiating 3-ATHF from its common analogs.

References

- NIST Mass Spectrometry Data Center. Morpholine Mass Spectrum. National Institute of Standards and Technology. [1][2][3] Available at: [\[Link\]](#)

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Sources

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- 3. Tetrahydrofuran [\[webbook.nist.gov\]](http://webbook.nist.gov)
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